

Analytical techniques for the characterization of barium bromate

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Compound of Interest

Compound Name: Barium bromate

CAS No.: 13967-90-3

Cat. No.: B079177

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Thermal Analysis

Thermal analysis techniques are crucial for determining the thermal stability and decomposition characteristics of **barium bromate**. Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are the primary methods used for this purpose.

Thermogravimetric Analysis (TGA)

Application Note: TGA measures the change in mass of a sample as a function of temperature. For **barium bromate**, TGA is used to determine the temperature at which it decomposes and to quantify the mass loss associated with this decomposition. **Barium bromate** can exist in both anhydrous ($\text{Ba}(\text{BrO}_3)_2$) and monohydrate ($\text{Ba}(\text{BrO}_3)_2 \cdot \text{H}_2\text{O}$) forms, which will exhibit different thermal profiles. The monohydrate form is expected to initially lose water, followed by the decomposition of the anhydrous salt at a higher temperature.

Protocol for Thermogravimetric Analysis of **Barium Bromate**:

- Instrument: A calibrated thermogravimetric analyzer.

- Sample Preparation: Accurately weigh 5-10 mg of the **barium bromate** sample into a ceramic or platinum TGA pan.
- Experimental Conditions:
 - Purge Gas: Nitrogen or Argon at a flow rate of 20-50 mL/min to provide an inert atmosphere.
 - Temperature Program: Heat the sample from ambient temperature (e.g., 25 °C) to 600 °C at a constant heating rate of 10 °C/min.
- Data Analysis: Record the mass loss as a function of temperature. The resulting TGA curve will show distinct steps corresponding to dehydration and decomposition. The decomposition of anhydrous **barium bromate** to barium bromide (BaBr_2) and oxygen (O_2) is expected to commence at approximately 260 °C.[1] For the monohydrate, an initial weight loss corresponding to one water molecule will be observed at a lower temperature (around 180 °C).[2]

Differential Scanning Calorimetry (DSC)

Application Note: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to identify phase transitions, such as melting and decomposition, and to determine the enthalpy changes associated with these processes. For **barium bromate**, DSC can pinpoint the onset and peak temperatures of its exothermic decomposition.

Protocol for Differential Scanning Calorimetry of **Barium Bromate**:

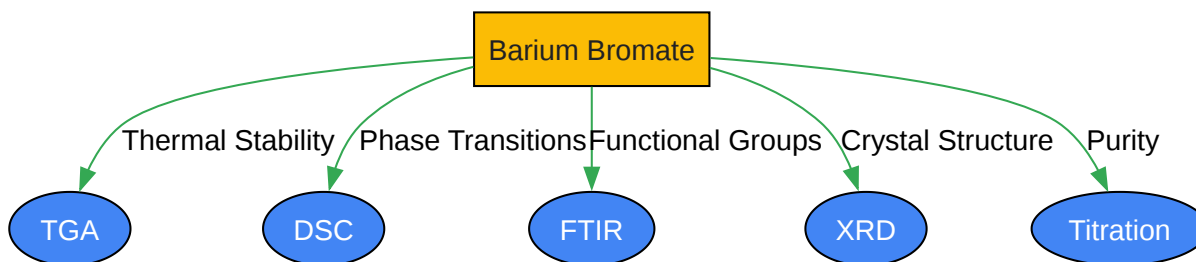
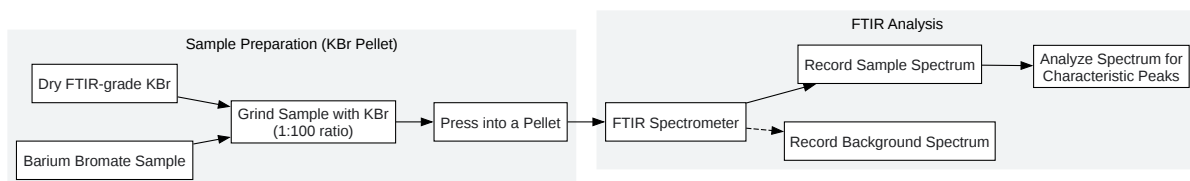
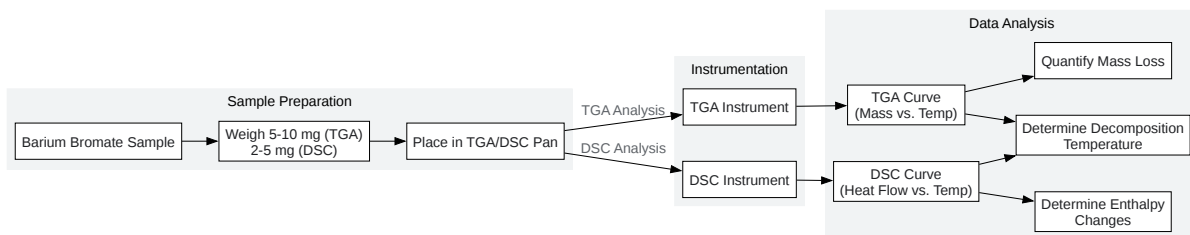
- Instrument: A calibrated differential scanning calorimeter.
- Sample Preparation: Accurately weigh 2-5 mg of the **barium bromate** sample into an aluminum or copper DSC pan. Seal the pan hermetically.
- Reference: An empty, sealed DSC pan.
- Experimental Conditions:
 - Purge Gas: Nitrogen or Argon at a flow rate of 20-50 mL/min.

- Temperature Program: Heat the sample from ambient temperature to 400 °C at a heating rate of 10 °C/min.
- Data Analysis: The DSC thermogram will show an exothermic peak corresponding to the decomposition of **barium bromate**. The onset and peak temperatures of this exotherm should be determined.

Quantitative Data from Thermal Analysis

Parameter	Anhydrous Barium Bromate	Barium Bromate Monohydrate
Decomposition Onset (°C)	~260[1]	~180 (dehydration)[2], ~260 (decomposition)[1]
Theoretical Mass Loss (%)	~24.42% (for decomposition to BaBr ₂)	~4.38% (dehydration), ~23.35% (decomposition to BaBr ₂)

Experimental Workflow for Thermal Analysis



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References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. sites.research.unimelb.edu.au \[sites.research.unimelb.edu.au\]](https://sites.research.unimelb.edu.au)
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